

Introduction: The Strategic Importance of Polysubstituted Benzoates

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Compound of Interest

Compound Name: Ethyl 2-bromo-5-cyanobenzoate

CAS No.: 1261585-44-7

Cat. No.: B596762

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Polysubstituted aromatic compounds are foundational scaffolds in medicinal chemistry and materials science. **Ethyl 2-bromo-5-cyanobenzoate** is a versatile intermediate, offering multiple reactive sites for the construction of complex molecular architectures. The strategic placement of the bromo, cyano, and ethyl ester functionalities allows for sequential and site-selective modifications, making it a valuable building block in the synthesis of novel therapeutic agents and functional materials.^{[1][2]} The bromo group serves as a handle for cross-coupling reactions, the cyano group can be transformed into various nitrogen-containing heterocycles, and the ester provides a site for amide bond formation or reduction.

Market Analysis and Procurement Strategy

A direct, off-the-shelf price for **Ethyl 2-bromo-5-cyanobenzoate** is not readily available from major chemical suppliers, suggesting that it is primarily offered as a custom synthesis product. However, a detailed cost analysis can be constructed by examining the price of its immediate precursor, 2-Bromo-5-cyanobenzoic acid.

Factors Influencing Price

The price per gram of **Ethyl 2-bromo-5-cyanobenzoate** is dictated by several key factors:

- Purity: Higher purity grades (>98%) required for applications such as pharmaceutical development will command a premium price.
- Quantity: The price per gram typically decreases with larger order quantities.
- Supplier: Custom synthesis services will have varying pricing structures based on their overhead, expertise, and the scale of production.
- Synthesis Route Complexity: The number of steps, yield, and cost of starting materials for the custom synthesis will directly impact the final price.

Estimated Price Based on Precursor

The most direct synthetic route to **Ethyl 2-bromo-5-cyanobenzoate** is the esterification of 2-Bromo-5-cyanobenzoic acid. Therefore, the price of this precursor is a primary driver of the final cost. The table below provides a snapshot of the market price for 2-Bromo-5-cyanobenzoic acid from a representative supplier.

Supplier	CAS Number	Quantity	Price (USD)	Price per Gram (USD)
Biosynth	845616-12-8	0.5 g	\$377.60	\$755.20
Biosynth	845616-12-8	5 g	\$1,180.00	\$236.00

Note: Prices are subject to change and are provided for estimation purposes only.

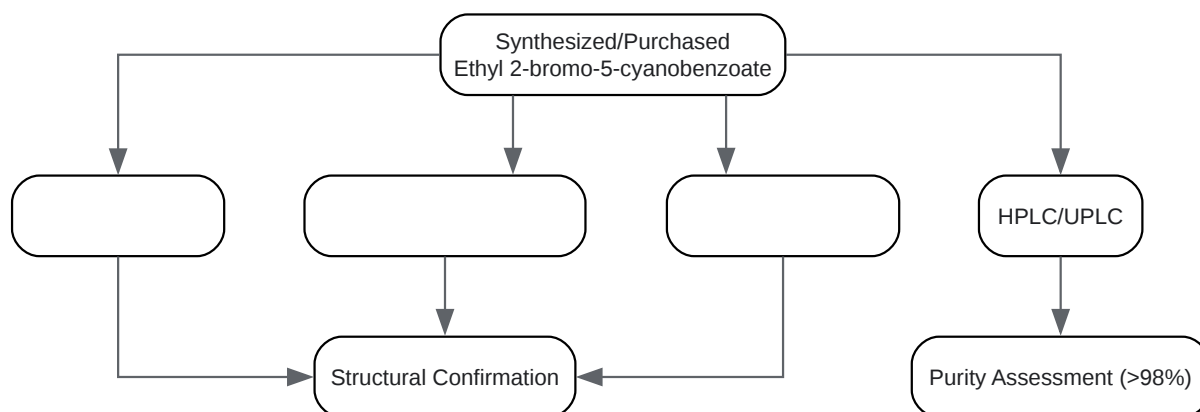
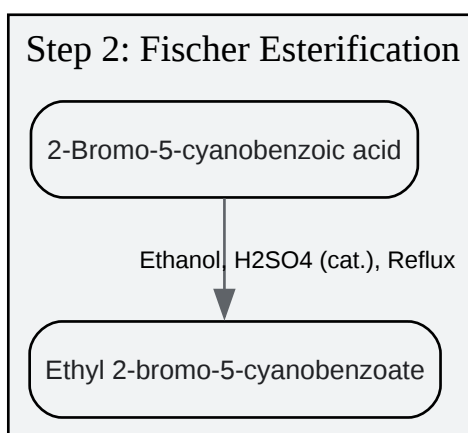
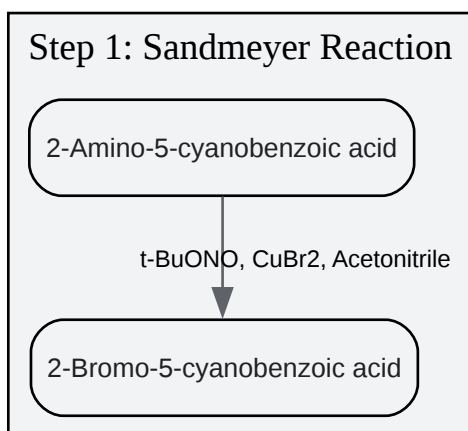
Based on these precursor costs, a custom synthesis of **Ethyl 2-bromo-5-cyanobenzoate** would likely fall in the range of \$300 - \$1000 per gram for research quantities, depending on the factors listed above.

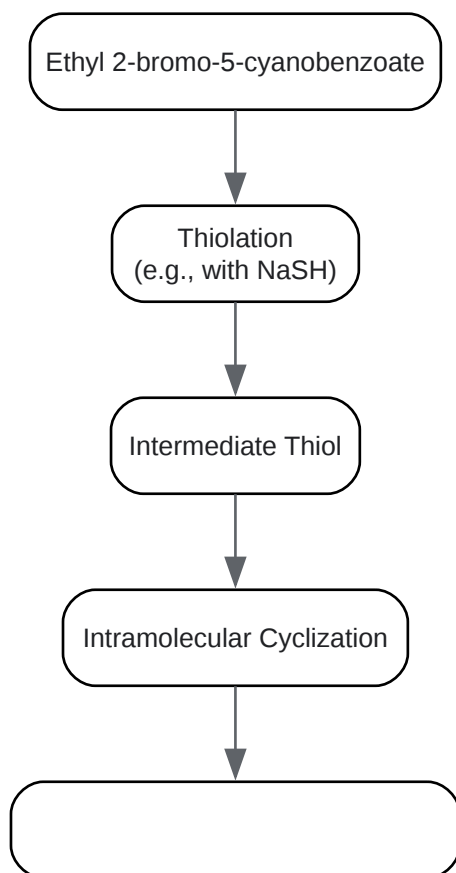
In-House Synthesis as a Cost-Effective Alternative

For laboratories with organic synthesis capabilities, producing **Ethyl 2-bromo-5-cyanobenzoate** in-house can be a more economical option. The recommended synthetic pathway involves a two-step process starting from 2-Amino-5-cyanobenzoic acid.

Synthetic Workflow

The overall workflow for the in-house synthesis is depicted in the following diagram:





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Sources

- [1. nbinno.com \[nbinno.com\]](https://www.nbinno.com)
- [2. preprints.org \[preprints.org\]](https://preprints.org)
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